

# Basic Physical and Chemical Properties

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## Compound Focus: 2-Acetylbenzaldehyde

CAS No.: 24257-93-0

Cat. No.: S567194

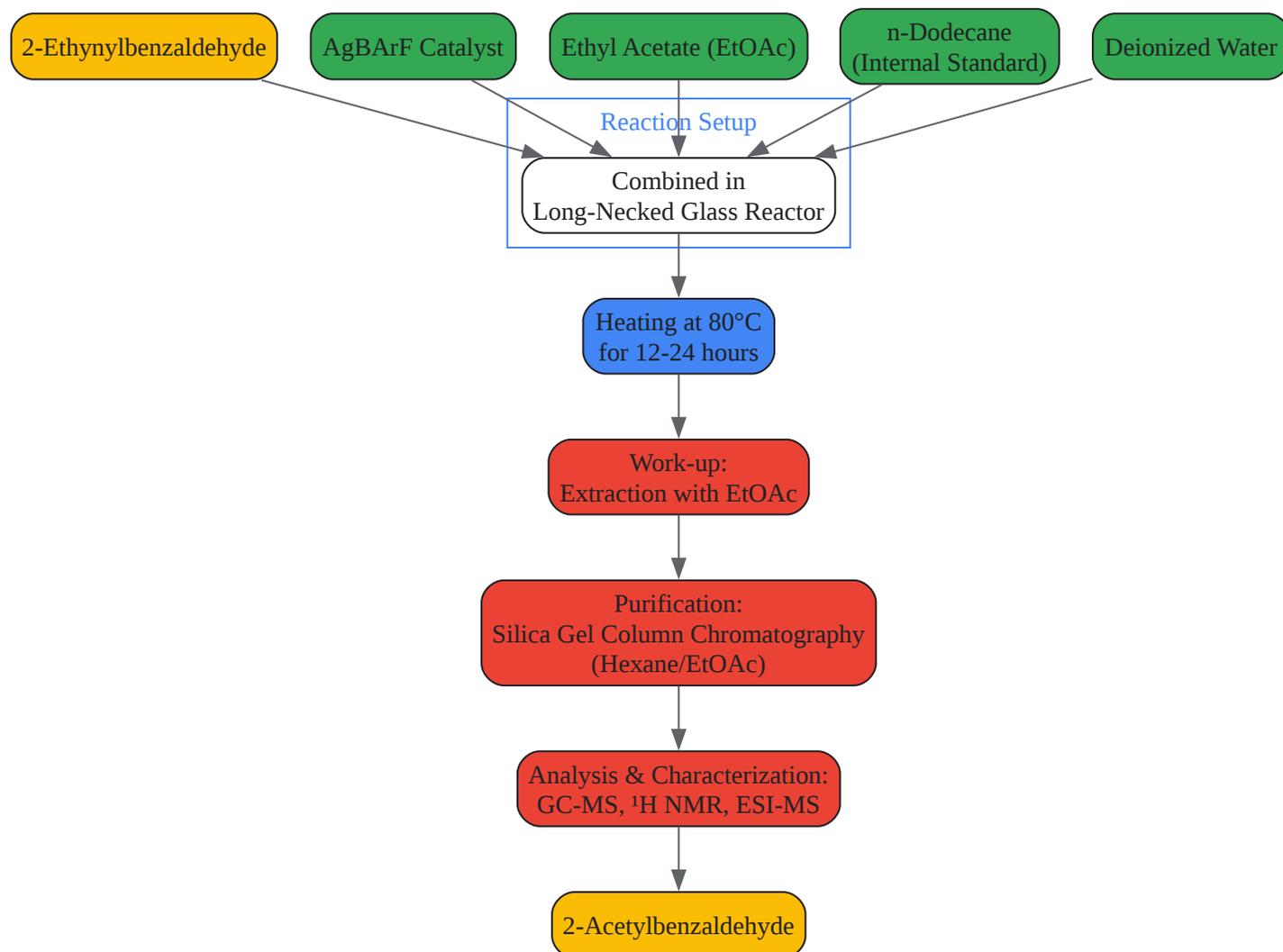
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The table below summarizes the key physical and chemical properties of **2-Acetylbenzaldehyde** for quick reference.

Property	Value
CAS Number	24257-93-0 [1] [2] [3]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>2</sub> [2] [3] [4]
Molecular Weight	148.16 g/mol [2] [3]
Melting Point	39-43 °C (lit.) [1] [2] [3]
Boiling Point	268.8±23.0 °C (Predicted) [3] [5] [4]
Density	1.117±0.06 g/cm <sup>3</sup> (Predicted) [3] [5] [4]
Flash Point	>230 °F [3] [5] [4]
Form	Crystalline solid [3] [5]
Color	White to off-white [3] [5]

## Synthesis Experimental Protocol

One efficient method for synthesizing **2-Acetylbenzaldehyde** uses 2-ethynylbenzaldehyde as a starting material via a silver-catalyzed reaction [3] [5]. The workflow and components of this reaction are illustrated below.



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*Synthesis workflow for 2-Acetylbenzaldehyde from 2-ethynylbenzaldehyde.*

**Procedure** [3] [5]:

- **Reaction Setup:** Accurately weigh AgBARF (97.1 mg, 0.1 mmol) and place it into a long-necked glass reactor. Add 2-ethynylbenzaldehyde (1 mmol) to the reactor.
- **Solvent Addition:** Add 10  $\mu$ L of ethyl acetate (EtOAc) to the mixture and stir for 5 minutes.
- **Standard and Aqueous Phase:** Add n-dodecane (1 mmol) as an internal standard for analysis, followed by 3 mL of deionized water.
- **Heating and Stirring:** Place the reaction vessel in an oil bath pre-heated to 80 °C and stir the mixture continuously for 12 to 24 hours.
- **Work-up:** After the reaction is complete, open the device and add 3 mL of ethyl acetate (EtOAc). Stir for 5 minutes to extract the product, then separate and collect the organic phase.
- **Initial Purification:** Pass the organic phase through a short silica gel column to remove immediate impurities.
- **Analysis:** Analyze the crude product by GC-MS.
- **Final Purification and Characterization:** Purify the product via silica gel column chromatography using a hexane/ethyl acetate solvent mixture as the eluent. Characterize the final, purified product's structure using  $^1\text{H}$  NMR and ESI-MS.

## Chemical Structure Representation

The molecular structure of **2-Acetylbenzaldehyde**, featuring both aldehyde and ketone functional groups on the benzene ring, is shown in the diagram below.

2-Acetylbenzaldehyde  $\text{C}_9\text{H}_8\text{O}_2$  2-Acetylbenzaldehyde 2-Formylacetophenone

Canonical SMILES:  
CC(=O)C1=CC=CC=C1C=O

InChI Key:  
VDEAMZDXUCYOQJ-UHFFFAOYSA-N

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*Chemical structure identifiers for 2-Acetylbenzaldehyde.*

## Safety and Handling Information

- **Storage:** It is recommended to store the compound at **2-8°C** under an inert atmosphere such as **nitrogen** to maintain stability [3] [5] [4].
- **Personal Protective Equipment (PPE):** Appropriate PPE includes **eyeshields**, **gloves**, and a **respirator** (type N95 (US) or type P1 (EN143)) [1] [4].
- **Water Hazard Class (WGK):** This compound is classified under **WGK 3**, which signifies it is highly hazardous to the aquatic environment [1] [3].

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## References

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2. CAS 24257-93-0 2 - Acetylbenzaldehyde 95 - Alfa Chemistry [alfa-chemistry.com]
3. 2-ACETYL BENZALDEHYDE 95 CAS#: 24257-93-0 [chemicalbook.com]
4. - 2 | CAS#:24257-93-0 | Chemsrvc acetylbenzaldehyde [chemsrc.com]
5. 2-ACETYL BENZALDEHYDE 95 CAS#: 24257-93-0 [amp.chemicalbook.com]

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